

# Personal protective equipment for handling Pentagalloylglucose

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## Compound of Interest

Compound Name: Pentagalloylglucose

Cat. No.: B1669849

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## Essential Safety and Handling Guide for Pentagalloylglucose

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Pentagalloylglucose** (PGG). The following procedures are designed to ensure a safe laboratory environment and proper logistical management of this compound.

## Hazard Identification and Classification

**Pentagalloylglucose** is classified with the following hazards according to the Globally Harmonized System (GHS).<sup>[1][2]</sup>

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.<sup>[1]</sup>
- Skin Corrosion/Irritation (Category 2), H315: Causes skin irritation.<sup>[1][2]</sup>
- Serious Eye Damage/Eye Irritation (Category 2A), H319: Causes serious eye irritation.<sup>[1][2]</sup>
- Specific Target Organ Toxicity, Single Exposure (Category 3), H335: May cause respiratory irritation.<sup>[1][2]</sup>

The signal word for this substance is Warning.<sup>[1][2]</sup>

## Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following personal protective equipment is mandatory when handling **Pentagalloylglucose**.[\[1\]](#)[\[3\]](#)

Protection Type	Specific Equipment	Rationale and Guidelines
Eye/Face Protection	Safety goggles with side-shields or chemical safety goggles.	Conforming to EN 166 (EU) or NIOSH (US) standards is recommended to protect against splashes and dust. <a href="#">[1]</a> <a href="#">[4]</a>
Hand Protection	Compatible chemical-resistant gloves.	To prevent skin contact and irritation. <a href="#">[1]</a> <a href="#">[2]</a>
Skin and Body Protection	Impervious clothing, such as a lab coat or apron.	Provides a barrier against accidental spills and contact. <a href="#">[1]</a> <a href="#">[4]</a>
Respiratory Protection	A suitable respirator (e.g., NIOSH/MSHA or European Standard EN 149 approved).	Required when ventilation is inadequate or if dust/aerosols are generated. Use a full-face respirator if exposure limits are exceeded or irritation is experienced. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>

## Quantitative Data Summary

The following table summarizes key quantitative and physical data for **Pentagalloylglucose**.

Property	Value
CAS Number	14937-32-7
Molecular Formula	C <sub>41</sub> H <sub>32</sub> O <sub>26</sub>
Molar Mass	940.681 g·mol <sup>-1</sup>
Appearance	Solid[1]
Melting/Freezing Point	>250°C[1]
Boiling Point/Range	1365.7°C at 760 mmHg[1]
Flash Point	410.4°C[1]
Relative Density	2.05 g/cm <sup>3</sup> [1]
Occupational Exposure Limit Values	No data available.[1][2]

## Operational and Disposal Plans

A systematic approach to handling and disposal is critical for safety and compliance.

### Step-by-Step Handling and Storage Protocol

- Engineering Controls: Always handle **Pentagalloylglucose** in a well-ventilated area.[1] Use a local exhaust ventilation system to control airborne dust. Ensure a safety shower and eye wash station are readily accessible.[1][2]
- Pre-Handling Preparations: Before handling, wash hands thoroughly.[1] Put on all required PPE as specified in the table above.[1]
- Handling the Compound: Avoid breathing dust, fumes, or vapors.[1][2] Prevent contact with skin and eyes.[1] Do not eat, drink, or smoke in the handling area.[1]
- Storage: Keep the container tightly sealed and store it in a cool, well-ventilated place.[1] For long-term storage as a powder, a temperature of -20°C is recommended.[1][5] Store locked up and away from direct sunlight.[1]

- Accidental Release/Spill: In case of a spill, evacuate personnel to a safe area.<sup>[1]</sup> Wear full PPE.<sup>[1]</sup> For solutions, absorb with an inert liquid-binding material like diatomite.<sup>[1]</sup> Collect the material and place it in a suitable container for disposal.<sup>[4]</sup> Decontaminate surfaces by scrubbing with alcohol.<sup>[1]</sup> Prevent the substance from entering drains or water courses.<sup>[1]</sup>

## Waste Disposal Plan

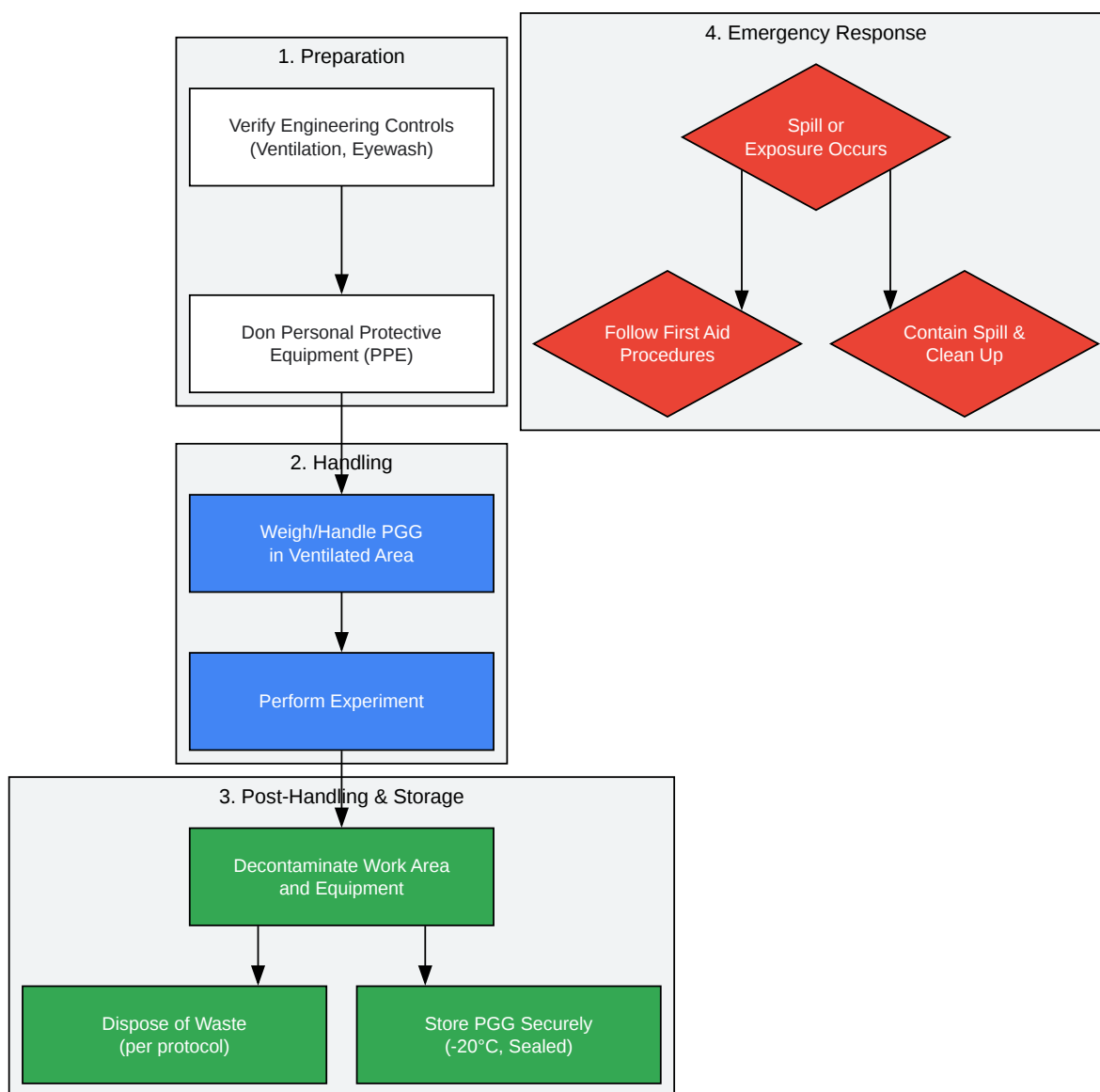
- Containerizing Waste: Collect waste **Pentagalloylglucose** and any contaminated materials (e.g., absorbent material, used PPE) in a designated, labeled waste container.
- Regulatory Compliance: Dispose of the contents and the container in accordance with all applicable local, state, federal, and international regulations.<sup>[1]</sup>
- Professional Disposal: Contact a licensed professional waste disposal service to arrange for the removal and disposal of the chemical waste.

## Emergency First Aid Procedures

Immediate and appropriate first aid is critical in the event of exposure.

- If Inhaled: Move the person to fresh air immediately.<sup>[1]</sup> If breathing is difficult, provide respiratory support.<sup>[1]</sup>
- In Case of Skin Contact: Take off contaminated clothing immediately.<sup>[1]</sup> Wash the affected area with plenty of soap and water.<sup>[1]</sup>
- In Case of Eye Contact: Rinse cautiously with water for several minutes.<sup>[1]</sup> Remove contact lenses if present and easy to do so, and continue rinsing.<sup>[1]</sup> Seek immediate medical attention.
- If Swallowed: Rinse the mouth with water.<sup>[1]</sup> Do NOT induce vomiting. Call a physician for guidance.<sup>[1]</sup>

## Visual Workflow for Handling Pentagalloylglucose



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